

Navigating the Research Landscape of Acid Yellow 61: A Technical Guide

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Compound of Interest

Compound Name: Acid yellow 61

Cat. No.: B15622547

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For researchers, scientists, and drug development professionals, sourcing high-quality reagents is paramount to achieving reliable and reproducible results. This in-depth technical guide provides a comprehensive overview of commercial suppliers of research-grade **Acid Yellow 61**, its technical specifications, and detailed experimental protocols for its application in biological research.

Acid Yellow 61, a fluorescent, water-soluble anionic dye, is gaining traction in various research applications beyond its traditional use in the textile industry. Its utility in biological staining and fluorescence microscopy necessitates a clear understanding of its properties and the availability of high-purity formulations. This guide aims to equip researchers with the essential information needed to effectively source and utilize this compound in their studies.

Commercial Suppliers and Technical Specifications

Identifying a reliable supplier for research-grade chemicals is a critical first step. Several companies specialize in providing high-purity compounds for scientific applications. Below is a compilation of key suppliers offering **Acid Yellow 61**, often marketed for research use only. While specific purity guarantees can vary and are typically detailed in the lot-specific Certificate

of Analysis, the following table summarizes the technical data available from prominent vendors.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Notes
MedchemExpress	Acid yellow 61	12217-38-8	$C_{24}H_{20}Cl_2N_5NaO_6S_2$	632.47	>98% (typical, per CoA)	Fluorescent Dye, For research use only.[1]
TargetMol	Acid yellow 61	12217-38-8	$C_{24}H_{20}Cl_2N_5NaO_6S_2$	632.47	High Purity (specifics on CoA)	For research use only.
Dormer Laboratories Inc.	Acid Yellow 61	12217-38-8	$C_{24}H_{20}Cl_2N_5NaO_6S_2$	632.47	Not specified for research	Primarily for textile and allergen testing.[2]
Chemotek Diagnostic	Acid Yellow 61	12217-38-8	$C_{24}H_{20}Cl_2N_5NaO_6S_2$	632.47	Not specified for research	Primarily for patch testing.[3]

Note: Purity levels are often lot-dependent and should be confirmed by consulting the supplier's Certificate of Analysis (CoA) for the specific batch purchased. A Certificate of Analysis from suppliers like MedchemExpress will typically confirm the identity and purity of the compound through methods such as LCMS and 1H NMR.[4]

Physicochemical Properties

Acid Yellow 61 is a yellow powder that is soluble in water.[5][6] Its anionic nature, due to the presence of sulfonate groups, allows it to bind to positively charged structures within cells, such as proteins.[5] While specific excitation and emission maxima for **Acid Yellow 61** are not readily available in public literature, its classification as a fluorescent dye suggests it absorbs

light in the blue to green region of the spectrum and emits light at a longer wavelength, likely in the yellow-orange range. Researchers should perform spectral analysis to determine the optimal excitation and emission wavelengths for their specific imaging setup.

Experimental Protocols

The following are generalized protocols for the application of fluorescent acid dyes in cellular imaging. These should be adapted and optimized for specific cell types and experimental conditions.

General Protocol for Staining Fixed Cells

This protocol outlines the basic steps for using an acid dye like **Acid Yellow 61** as a counterstain for cytoplasm and extracellular matrix components in fixed cells.

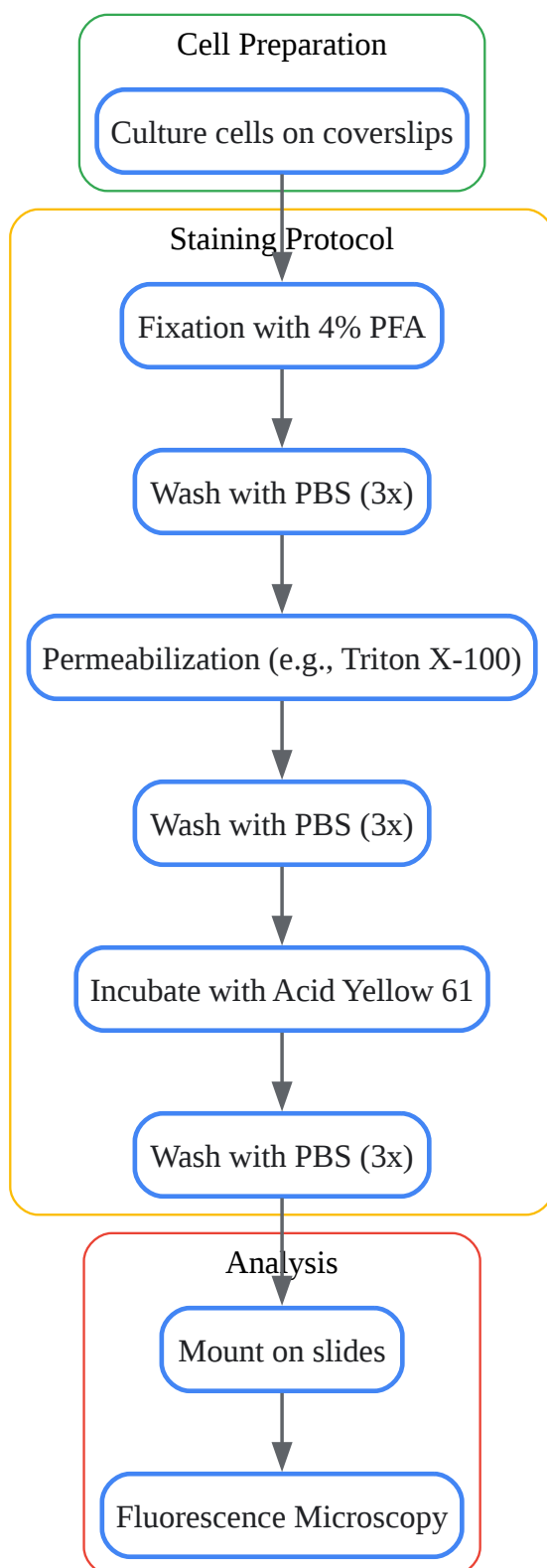
Materials:

- Research-grade **Acid Yellow 61**
- Phosphate-buffered saline (PBS), pH 7.4
- Fixative solution (e.g., 4% paraformaldehyde in PBS)
- Permeabilization buffer (e.g., 0.1% Triton X-100 in PBS)
- Mounting medium
- Glass slides and coverslips
- Fluorescence microscope

Procedure:

- **Cell Preparation:** Culture cells on glass coverslips to the desired confluency.
- **Fixation:** Aspirate the culture medium and wash the cells twice with PBS. Fix the cells with 4% paraformaldehyde in PBS for 15-20 minutes at room temperature.
- **Washing:** Wash the cells three times with PBS for 5 minutes each.

- Permeabilization (Optional): If staining intracellular components, permeabilize the cells with 0.1% Triton X-100 in PBS for 10-15 minutes at room temperature.
- Washing: Wash the cells three times with PBS for 5 minutes each.
- Staining: Prepare a 1-10 µg/mL working solution of **Acid Yellow 61** in PBS. Incubate the fixed and permeabilized cells with the staining solution for 20-30 minutes at room temperature, protected from light.
- Washing: Wash the cells three times with PBS for 5 minutes each to remove unbound dye.
- Mounting: Mount the coverslips onto glass slides using an appropriate mounting medium.
- Visualization: Image the stained cells using a fluorescence microscope with appropriate filter sets.

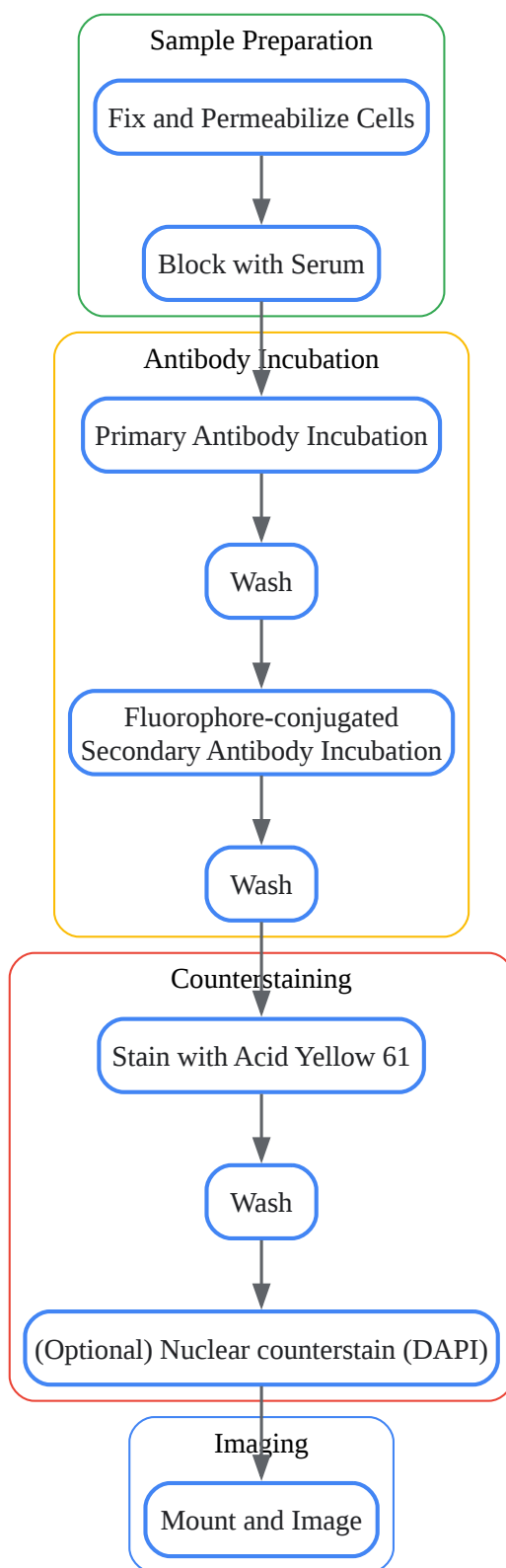


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Caption: Experimental workflow for staining fixed cells with **Acid Yellow 61**.

Conceptual Workflow for Immunofluorescence Counterstaining

Acid Yellow 61 can potentially be used as a counterstain in immunofluorescence protocols to visualize the cytoplasm in relation to specific target proteins.



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Caption: Conceptual workflow for immunofluorescence with **Acid Yellow 61** as a counterstain.

Safety and Handling

As with any chemical reagent, proper safety precautions should be taken when handling **Acid Yellow 61**. It is advisable to consult the Safety Data Sheet (SDS) provided by the supplier.^[7] In general, standard laboratory practices such as wearing personal protective equipment (gloves, lab coat, and eye protection) are recommended. The compound should be handled in a well-ventilated area to avoid inhalation of the powder.

Conclusion

Acid Yellow 61 presents a valuable tool for researchers in need of a fluorescent acid dye for various biological applications. By selecting a reputable supplier that provides research-grade material with a detailed Certificate of Analysis, scientists can ensure the quality and consistency of their starting materials. The generalized protocols provided in this guide offer a starting point for the development of specific experimental procedures. As with any fluorescent probe, empirical determination of optimal staining concentrations and imaging parameters is crucial for achieving high-quality, reproducible data.

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